

Application Notes: C.I. Mordant Red 7 in Microscopy

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Compound of Interest

Compound Name: C.I. Mordant Red 7

CAS No.: 3618-63-1

Cat. No.: B606670

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Executive Summary

C.I. Mordant Red 7 is a monoazo dye that functions as a mordant dye, requiring a metal salt to form a stable, colored complex. Our comprehensive review of available scientific literature indicates that **C.I. Mordant Red 7** is not a fluorescent compound and, therefore, is unsuitable for fluorescence microscopy applications. There is no published data on its excitation and emission spectra, quantum yield, or photostability, which are critical parameters for fluorescent probes.

However, **C.I. Mordant Red 7** and similar mordant dyes have established applications in bright-field microscopy as histological stains for visualizing tissues and cells.^[1] This document provides detailed application notes and a generalized protocol for the use of **C.I. Mordant Red 7** as a histological stain.

Introduction to C.I. Mordant Red 7

C.I. Mordant Red 7, also known as Eriochrome Red B, is an anionic dye that forms a coordination complex with a metal ion, known as a mordant.[2] This dye-mordant complex, or "lake," then binds to tissue components, forming a stable, insoluble color.[3][4] The final color of the stain can vary depending on the specific metal salt used as the mordant.[1]

Chemical Properties:

Property	Value
C.I. Name	Mordant Red 7
C.I. Number	18760
CAS Number	3618-63-1
Molecular Formula	C ₂₀ H ₁₅ N ₄ NaO ₅ S
Molecular Weight	446.41 g/mol
Appearance	Blue-light red powder
Solubility	Soluble in water, slightly soluble in ethanol and acetone

Mechanism of Staining in Histology

The staining mechanism of **C.I. Mordant Red 7** in biological tissues is a multi-step process involving the formation of a dye-mordant complex that subsequently binds to tissue structures.[3][5]

- **Mordant Application:** A polyvalent metal ion (e.g., aluminum, iron, chromium salts) is applied to the tissue.[3][5] The mordant can be applied before, during, or after the dye.
- **Complex Formation:** The mordant forms a coordination complex with the **C.I. Mordant Red 7** dye molecules, creating a "lake".[3]
- **Tissue Binding:** This dye-mordant complex then binds to specific tissue components, often through chelation with phosphate groups in nucleic acids or other charged groups in proteins.[3]

This process results in a stable and intensely colored deposit at the target site, allowing for clear visualization under a bright-field microscope.

Experimental Protocols for Histological Staining

The following is a generalized protocol for using **C.I. Mordant Red 7** as a histological stain. Optimization of mordant concentration, dye concentration, and incubation times may be necessary depending on the specific tissue and target.

Materials:

- **C.I. Mordant Red 7**
- Mordant solution (e.g., 5% aqueous solution of potassium aluminum sulfate or ferric chloride)
- Distilled water
- Ethanol series (70%, 95%, 100%)
- Xylene or other clearing agent
- Mounting medium
- Microscope slides with fixed tissue sections

Protocol:

- Deparaffinization and Rehydration:
 - Immerse slides in xylene to remove paraffin.
 - Rehydrate sections by passing through a graded series of ethanol to distilled water.
- Mordanting (Pre-mordanting method):
 - Incubate slides in the chosen mordant solution for 5-10 minutes.
 - Rinse thoroughly with distilled water.

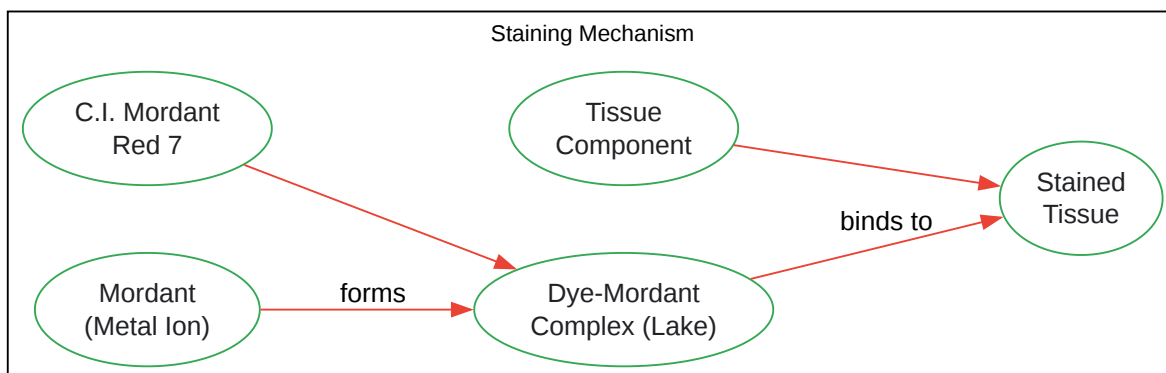
- Staining:
 - Prepare a 0.1% - 1.0% (w/v) aqueous solution of **C.I. Mordant Red 7**.
 - Immerse the mordanted slides in the staining solution for 5-15 minutes. The optimal time will vary with the tissue and desired staining intensity.
 - Rinse with distilled water to remove excess stain.
- Differentiation (Optional):
 - If the staining is too intense, differentiate briefly in a dilute acid-alcohol solution (e.g., 0.5-1% HCl in 70% ethanol).
 - Immediately stop differentiation by rinsing in running tap water.
- Dehydration and Mounting:
 - Dehydrate the sections through a graded series of ethanol.
 - Clear in xylene.
 - Mount with a permanent mounting medium.

Expected Results:

The stained tissue will appear in shades of red to purple, depending on the mordant used. Nuclei and other basophilic structures are expected to be stained.

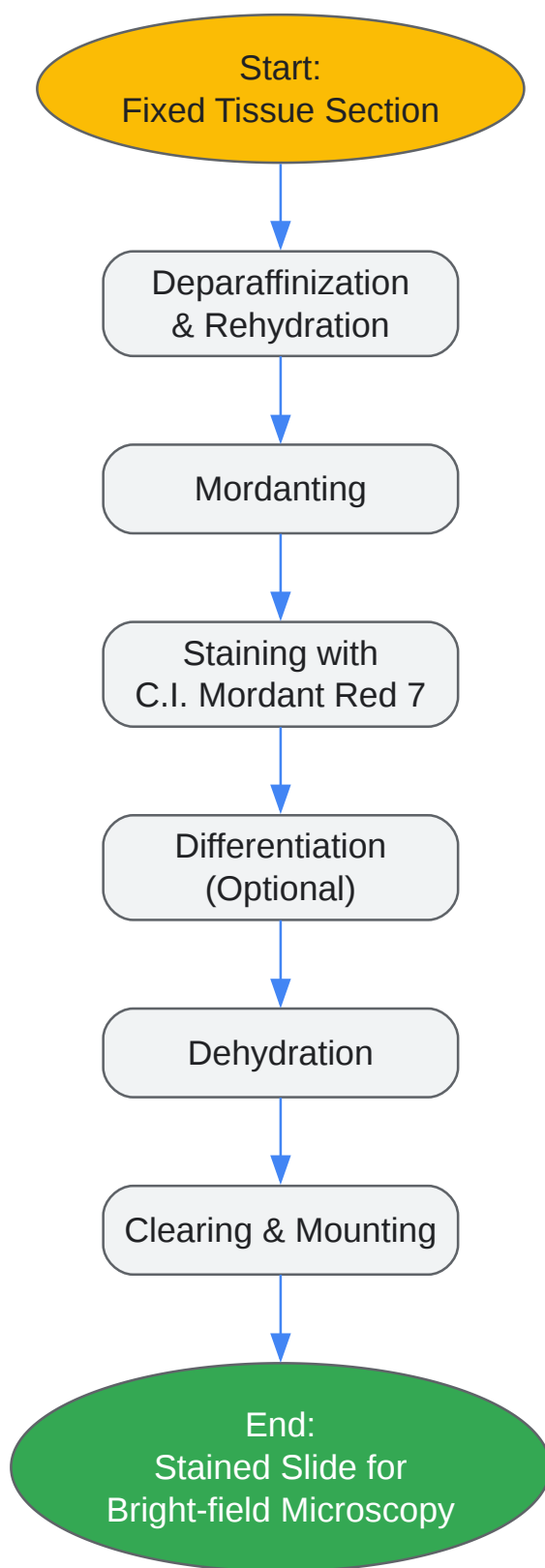
Visualizations

Below are diagrams illustrating the key concepts and workflows associated with the use of **C.I. Mordant Red 7** in histological staining.



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Caption: Mechanism of Mordant Dye Staining.



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Caption: Histological Staining Workflow.

Data Presentation

Summary of **C.I. Mordant Red 7** Properties:

Parameter	Description
Stain Type	Mordant Dye
Recommended Microscopy	Bright-field
Primary Application	Histological Staining
Target Structures	General tissue and cell components, with some affinity for nuclei.
Color Range	Red to purple, dependent on the mordant used.

Conclusion

C.I. Mordant Red 7 is a valuable histological stain for bright-field microscopy. Its utility in fluorescence microscopy is not supported by the available scientific literature. Researchers seeking red fluorescent probes should consider alternative dyes with established and well-characterized fluorescence properties. For histological applications, **C.I. Mordant Red 7**, when used with an appropriate mordant, can provide robust and stable staining of cellular and tissue structures.

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